

Spectroscopic and Synthetic Profile of 9-Anthraldehyde Hydrazone: A Technical Guide

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Compound of Interest

Compound Name: 9-Anthraldehyde hydrazone

Cat. No.: B15378616

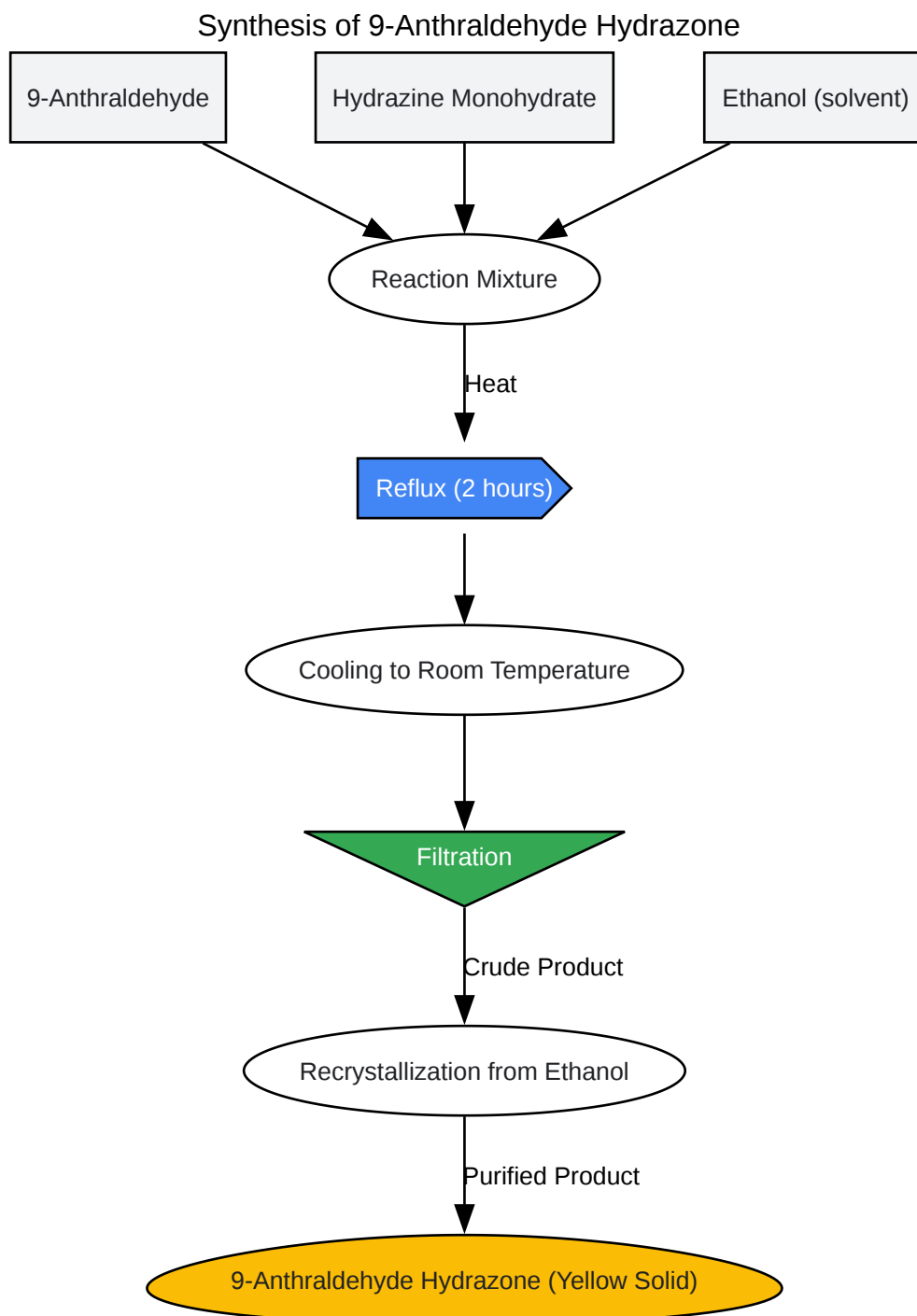
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and spectroscopic characterization of **9-Anthraldehyde hydrazone**, a valuable building block in medicinal chemistry and materials science. This document details the experimental protocol for its preparation and presents its comprehensive spectroscopic data, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) information.

Synthesis of 9-Anthraldehyde Hydrazone

The synthesis of **9-Anthraldehyde hydrazone** is achieved through a condensation reaction between 9-Anthraldehyde and hydrazine monohydrate. The workflow for this synthesis is depicted below.



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Caption: Reaction workflow for the synthesis of **9-Anthraldehyde hydrazone**.

Experimental Protocol

The following protocol is adapted from a published procedure for the synthesis of **9-Anthraldehyde hydrazone**[\[1\]](#).

Materials:

- 9-Anthraldehyde (1.06 g, 5.16 mmol)
- 64-65% Hydrazine monohydrate (3 ml, ~61.8 mmol)
- Absolute Ethanol (10 ml)

Procedure:

- To a solution of 9-anthraldehyde in absolute ethanol at room temperature, add hydrazine monohydrate.
- Heat the reaction mixture under reflux for 2 hours.
- After the reflux period, allow the mixture to cool to room temperature.
- Collect the resulting yellow precipitate by filtration.
- Purify the crude product by recrystallization from ethanol to yield **9-Anthraldehyde hydrazone** as a yellow solid.

Spectroscopic Data

The structural confirmation of the synthesized **9-Anthraldehyde hydrazone** is based on the following spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectra were recorded on a 500 MHz spectrometer using CDCl₃ as the solvent[\[1\]](#).

Table 1: ¹H NMR Spectroscopic Data for **9-Anthraldehyde Hydrazone**[\[1\]](#)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.80	s	1H	Ar-H
8.49	d, J = 8.7 Hz	2H	Ar-H
8.43	s	1H	Ar-H
8.00	d, J = 8.1 Hz	2H	Ar-H
7.55–7.44	m	4H	Ar-H
5.91	s	2H	NH ₂

Table 2: ¹³C NMR Spectroscopic Data for **9-Anthraldehyde Hydrazone**[\[1\]](#)

Chemical Shift (δ) ppm
140.94
131.42
129.96
128.84
128.30
126.73
126.28
125.53
125.22
125.16
77.34
77.29
77.08
76.83

Infrared (IR) Spectroscopy

The FT-IR spectrum was recorded using an ATR (Attenuated Total Reflectance) accessory^[1].

Table 3: FT-IR Spectroscopic Data for **9-Anthraldehyde Hydrazone**^[1]

Wavenumber (cm ⁻¹)	Assignment
3363	N-H stretch (NH ₂)
1620	C=N stretch
80	(Likely a typo in the source, possibly aromatic C-H bending)

Mass Spectrometry (MS)

The mass spectrometric data confirms the molecular weight of the compound.

Table 4: Mass Spectrometry Data for **9-Anthraldehyde Hydrazone**

Parameter	Value	Source
Molecular Formula	C ₁₅ H ₁₂ N ₂	PubChem[2]
Molecular Weight	220.27 g/mol	PubChem[2]
Exact Mass	220.100048391 Da	PubChem (Computed)[2]

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References

- 1. Synthesis and Characterization of Conjugated TPA-Based Azines Containing an Anthracene Moiety [scirp.org]
- 2. 9-Anthraldehyde hydrazone | C₁₅H₁₂N₂ | CID 9569464 - PubChem [pubchem.ncbi.nlm.nih.gov]
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